

Aleniglipron Phase 2 Clinical Trials: A Comparative Outlook

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Compound of Interest

Compound Name: *Aleniglipron*
CAS No.: 2685823-26-9
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As of December 2025, the full clinical outcomes and quantitative data from the Phase 2 trials of **aleniglipron** (GSBR-1290) are not yet publicly available. Structure Therapeutics is expected to release topline 36-week data from the pivotal ACCESS and ACCESS II Phase 2b studies by the end of 2025[1][2]. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the available information on **aleniglipron**'s Phase 2 clinical trial design, its mechanism of action, and a comparison with a key competitor, orforglipron, based on its publicly available data.

Competitive Landscape: Oral GLP-1 Receptor Agonists

The therapeutic landscape for obesity and type 2 diabetes is highly competitive, with several oral GLP-1 receptor agonists in development. **Aleniglipron** is positioned as a "fast-follower" to Eli Lilly's orforglipron, which has already demonstrated significant weight loss in its clinical trials[3][4]. The success of **aleniglipron** will likely depend on its ability to demonstrate comparable or superior efficacy, with a favorable safety and tolerability profile[5]. Key competitors in the oral GLP-1 agonist space include Eli Lilly (orforglipron) and Novo Nordisk,

with other companies like AstraZeneca, Terns Pharmaceuticals, and Regor Therapeutics also developing similar small molecule approaches[6][7].

Comparison of Phase 2b Clinical Trial Designs: **Aleniglipron vs. Orforglipron**

While awaiting **aleniglipron**'s results, a comparison of its Phase 2b trial design with that of its key competitor, orforglipron, offers valuable insights into the ongoing research and potential differentiators.

Feature	Aleniglipron (ACCESS & ACCESS II Studies)	Orforglipron (Phase 2)
Trial Name(s)	ACCESS, ACCESS II[2]	Not specified in provided results
Phase	2b[2]	2
Patient Population	Adults with obesity or overweight with at least one weight-related comorbidity[1][2]	Adults with obesity[2]
Number of Participants	ACCESS: ~220, ACCESS II: ~80[2]	Not specified in provided results
Dosages	ACCESS: 45 mg, 90 mg, 120 mg; ACCESS II: 180 mg, 240 mg[2][7]	Various doses evaluated
Dosing Regimen	Once-daily, with a 4-week "low and slow" titration schedule[8]	Once-daily
Primary Endpoint	Percent change in body weight from baseline to week 36[2]	Percent change in body weight from baseline to week 36[2]
Key Efficacy Benchmark	Expected to be >10% placebo-adjusted weight loss for "best-in-class" consideration[2][5]	Demonstrated ~11% placebo-adjusted weight loss at 36 weeks[2]
Status	Topline 36-week data expected by year-end 2025[1]	Phase 3 development advanced[9][10]

Experimental Protocols: Aleniglipron Phase 2b Studies

The ACCESS and ACCESS II studies are randomized, double-blind, placebo-controlled trials designed to evaluate the efficacy, safety, and tolerability of **aleniglipron**.

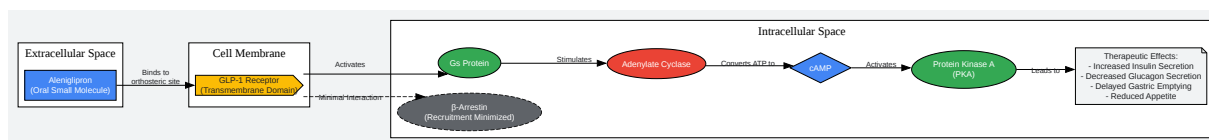
- **Study Design:** Participants are randomized to receive either **aleniglipron** at varying doses or a placebo once daily for 36 weeks[2]. The studies employ a "start low and go slow" titration approach over four weeks to potentially improve tolerability[3][8].
- **Inclusion Criteria:** The trials enrolled adults with obesity or those who are overweight and have at least one comorbidity related to their weight[1][2].
- **Primary Outcome Measure:** The primary endpoint for these studies is the percentage change in body weight from the start of the trial to week 36[2].
- **Extension Studies:** An open-label extension for the ACCESS study and a 44-week extension for the ACCESS II study are in place to gather longer-term safety, tolerability, and efficacy data[1].

In addition to the primary obesity trials, Structure Therapeutics is conducting further Phase 2 studies to explore other aspects of **aleniglipron**'s effects:

- **Body Composition Study:** A 40-week, randomized, placebo-controlled study is assessing the effect of **aleniglipron** on body fat loss, as measured by DEXA scans[1][11][12].
- **Type 2 Diabetes Mellitus (T2DM) Study:** A 38-week, placebo-controlled study is evaluating **aleniglipron** in patients with obesity or overweight who also have T2DM[1].
- **Maintenance Switching Study:** This 12-week study is evaluating the transition to once-daily oral **aleniglipron** for weight loss maintenance in patients previously treated with an approved injectable GLP-1 receptor agonist[1].

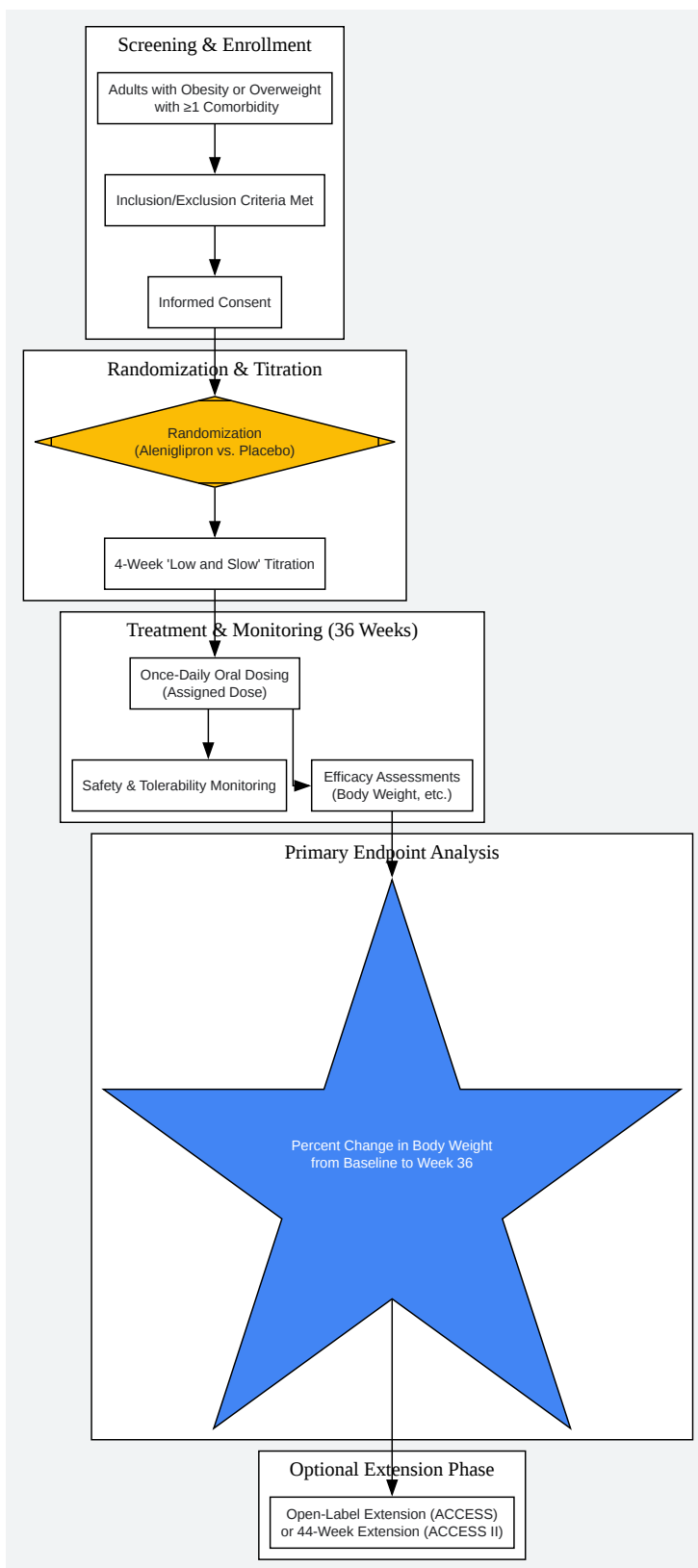
Mechanism of Action: A Biased Agonist Approach

Aleniglipron is an orally bioavailable, nonpeptidic, small-molecule GLP-1 receptor agonist[9]. It functions as a Gs-biased agonist, binding to a deep orthosteric cavity within the transmembrane domain of the GLP-1 receptor[9][13]. This selective activation of the Gs protein signaling pathway leads to the downstream effects of GLP-1, such as enhanced glucose-stimulated insulin secretion and appetite suppression, while minimizing the recruitment of β -arrestin[9][14]. This biased agonism is hypothesized to reduce the adverse effects commonly associated with GLP-1 receptor activation and may contribute to a better tolerability profile[9][10].



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Caption: Signaling pathway of **Aleniglipron** as a Gs-biased GLP-1R agonist.



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